

An In-depth Technical Guide to the Chemical Structure and Activity of Fosravuconazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fosravuconazole

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fosravuconazole is a novel, water-soluble triazole antifungal agent. It functions as a prodrug, designed to enhance the bioavailability of its active metabolite, Ravuconazole.[1][2][3] Approved in Japan for the treatment of onychomycosis, **Fosravuconazole** is also under investigation for other fungal infections, including eumycetoma.[2][4] This guide provides a detailed overview of its chemical structure, synthesis, mechanism of action, and relevant technical data for research and development professionals.

Chemical Structure and Properties

Fosravuconazole is chemically designated as [(2R,3R)-3-[4-(4-Cyanophenyl)-1,3-thiazol-2-yl]-2-(2,4-difluorophenyl)-1-(1,2,4-triazol-1-yl)butan-2-yl]oxymethyl dihydrogen phosphate.[2] The molecule possesses two defined stereocenters at the 2R and 3R positions. The presence of a phosphate ester group significantly improves its aqueous solubility compared to the active drug, Ravuconazole.[5]

Below is a 2D representation of the chemical structure of **Fosravuconazole**:

 Chemical structure of Fosravuconazole

Table 1: Chemical Identifiers and Properties of **Fosravuconazole**

Identifier	Value
IUPAC Name	[(2R,3R)-3-[4-(4-cyanophenyl)-1,3-thiazol-2-yl]-2-(2,4-difluorophenyl)-1-(1,2,4-triazol-1-yl)butan-2-yl]oxymethyl dihydrogen phosphate[2]
Molecular Formula	C ₂₃ H ₂₀ F ₂ N ₅ O ₅ PS[2]
Molecular Weight	547.47 g·mol ⁻¹ [2]
CAS Number	351227-64-0
SMILES	C--INVALID-LINK----INVALID-LINK--(OCOP(=O)(O)O)c1ccc(F)cc1F[2]
InChI Key	SYTNEMZCCLUTNX-NPMXOYFQSA-N[2]

Synthesis Overview

Fosravuconazole is synthesized from its active form, Ravuconazole. The key transformation involves the introduction of a phosphonooxymethyl ether group at the tertiary alcohol of Ravuconazole. A general synthetic approach is as follows:

- **O-Alkylation of Ravuconazole:** Ravuconazole is reacted with a suitable chloromethylphosphate derivative, such as di-tert-butyl chloromethylphosphate, in the presence of a base. This step introduces the protected phosphate ester group.
- **Deprotection:** The tert-butyl protecting groups on the phosphate ester are subsequently removed, typically under acidic conditions using an acid like trifluoroacetic acid (TFA).
- **Salt Formation:** The resulting free acid form of **Fosravuconazole** can then be converted to a more stable and soluble salt, such as the L-lysine ethanolate salt, for pharmaceutical formulation.[5]

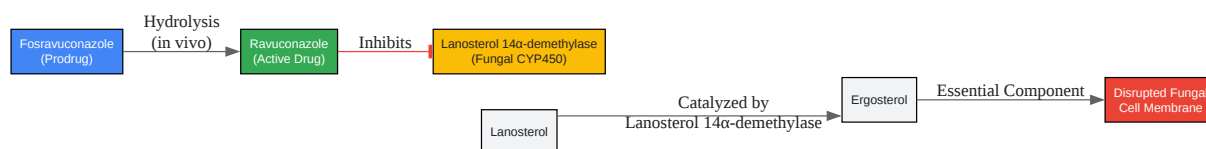
Mechanism of Action

Fosravuconazole itself is biologically inactive. Following oral administration, it is rapidly and extensively metabolized by phosphatases in the body to yield the active antifungal agent,

Ravuconazole.[1][3][4] Ravuconazole exerts its antifungal effect through the inhibition of a key enzyme in the fungal ergosterol biosynthesis pathway.

The mechanism proceeds as follows:

- Prodrug Conversion: **Fosravuconazole** is hydrolyzed to Ravuconazole.
- Enzyme Inhibition: Ravuconazole targets and inhibits the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase.[1][3][6][7]
- Disruption of Ergosterol Synthesis: This enzymatic inhibition blocks the conversion of lanosterol to ergosterol, a vital component of the fungal cell membrane.[1]
- Cell Membrane Disruption: The depletion of ergosterol and the accumulation of toxic sterol precursors disrupt the integrity and function of the fungal cell membrane, leading to the inhibition of fungal growth and cell death.[1][3]



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Mechanism of action of **Fosravuconazole**.

Quantitative Data

In Vitro Antifungal Activity of Ravuconazole

The in vitro efficacy of the active metabolite, Ravuconazole, has been evaluated against a broad range of fungal pathogens. The following tables summarize the Minimum Inhibitory Concentration (MIC) data.

Table 2: In Vitro Activity of Ravuconazole against Candida Species

Fungal Species	MIC ₉₀ (µg/mL)
Candida albicans	0.03[8]
Candida glabrata	1.0 - 2.0[8]
Candida krusei	0.25[8]
All Candida spp.	0.25[8]

Table 3: In Vitro Activity of Ravuconazole against Filamentous Fungi

Fungal Species	MIC ₅₀ (µg/mL)
Aspergillus fumigatus	1.0
Rhizopus oryzae	1.0[9]
Scedosporium apiospermum	4.0
Madurella mycetomatis	0.004[10]

Pharmacokinetic Parameters of Ravuconazole after Fosravuconazole Administration

A study in patients with eumycetoma provided the following pharmacokinetic insights for Ravuconazole following the administration of **Fosravuconazole**.

Table 4: Population Pharmacokinetic Parameters of Ravuconazole

Parameter	Value	Description
Elimination	Michaelis-Menten	Follows non-linear elimination kinetics. [11] [12]
Bioavailability Increase	63%	Increase observed during the loading dose phase. [11] [12]
Protein Binding	~98%	High level of binding to plasma proteins. [11] [13]
Half-life	Long (allows for once-weekly dosing)	The extended half-life is a key clinical advantage. [11]

Experimental Protocol: Antifungal Susceptibility Testing

The following is a representative protocol for determining the Minimum Inhibitory Concentration (MIC) of Ravuconazole against a fungal isolate, based on the broth microdilution methods established by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[\[14\]](#)

Objective

To determine the in vitro susceptibility of a fungal isolate to Ravuconazole by establishing the MIC.

Materials

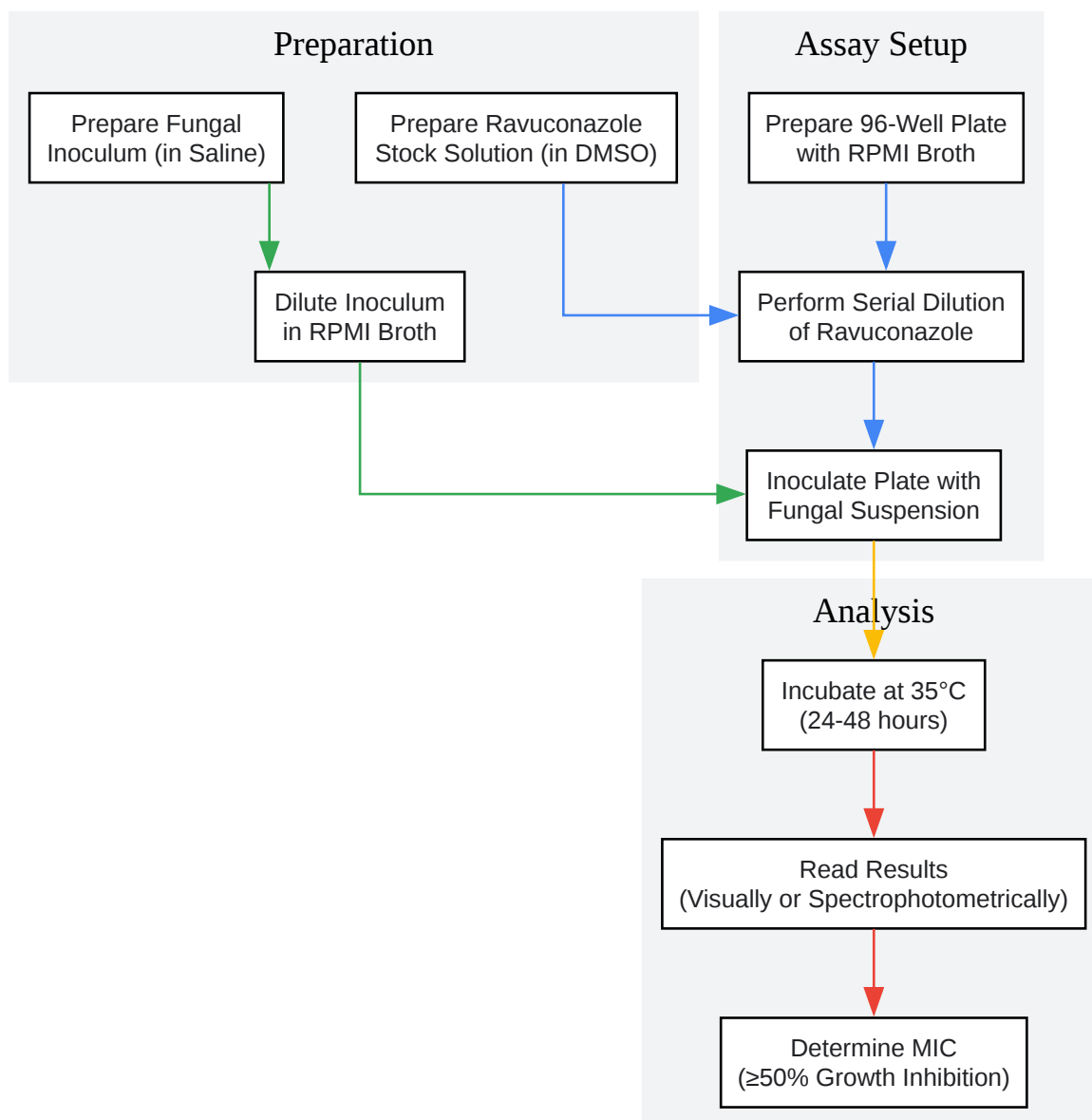
- Ravuconazole analytical grade powder
- Dimethyl sulfoxide (DMSO)
- 96-well microtiter plates
- RPMI-1640 broth with L-glutamine, without bicarbonate, buffered with MOPS
- Spectrophotometer

- Fungal isolate
- Sterile saline
- Vortex mixer
- Incubator (35°C)

Methodology

- Preparation of Ravuconazole Stock Solution:
 - Prepare a stock solution of Ravuconazole in DMSO at a concentration of 1600 µg/mL.
- Preparation of Fungal Inoculum:
 - Culture the fungal isolate on appropriate agar medium to obtain a pure culture.
 - Prepare a suspension of fungal conidia or yeast cells in sterile saline.
 - Adjust the suspension to a turbidity equivalent to a 0.5 McFarland standard.
 - Further dilute this suspension in RPMI-1640 broth to achieve a final inoculum concentration of approximately 0.5×10^3 to 2.5×10^3 CFU/mL.
- Microdilution Plate Preparation:
 - Add 100 µL of RPMI-1640 broth to wells 2 through 12 of a 96-well microtiter plate.
 - Prepare the drug dilutions by adding a calculated volume of the Ravuconazole stock solution to well 1 to achieve the highest desired concentration (e.g., 16 µg/mL) in a final volume of 200 µL after adding the inoculum.
 - Perform serial two-fold dilutions by transferring 100 µL from well 1 to well 2, mixing, and continuing this process through well 10. Discard 100 µL from well 10.
 - Well 11 serves as the growth control (no drug), and well 12 serves as the sterility control (no inoculum).

- Inoculation and Incubation:
 - Add 100 μ L of the prepared fungal inoculum to wells 1 through 11.
 - Incubate the plate at 35°C for 24-48 hours, depending on the growth rate of the fungus.
- MIC Determination:
 - The MIC is defined as the lowest concentration of Ravuconazole that causes a significant inhibition of growth (typically $\geq 50\%$ reduction) compared to the growth control well.[\[15\]](#)
This can be determined visually or by reading the optical density using a spectrophotometer.



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Workflow for Antifungal Susceptibility Testing.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Activity of Fosravuconazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673580#what-is-the-chemical-structure-of-fosravuconazole]

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